

# Application Note: Quantification of Muconic Acid Isomers Using UHPLC-DAD

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## Compound of Interest

Compound Name: *Muconic Acid*

Cat. No.: *B600596*

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## Introduction

**Muconic acid** is a dicarboxylic acid with three isomers: **cis,cis-muconic acid**, **cis,trans-muconic acid**, and **trans,trans-muconic acid**. These isomers are valuable platform chemicals in the biobased economy for the synthesis of various value-added products, including adipic acid and terephthalic acid.<sup>[1]</sup> Accurate quantification of the different isomers is crucial for monitoring biotechnological production processes and for quality control. This application note details a robust and reliable method for the simultaneous quantification of **muconic acid** isomers using Ultra-High-Performance Liquid Chromatography with a Diode Array Detector (UHPLC-DAD).

## Method Summary

This method utilizes a reverse-phase UHPLC separation with a gradient elution to resolve the **muconic acid** isomers, which are then detected and quantified by DAD. The procedure includes detailed steps for sample preparation, standard preparation (including the conversion of **cis,cis-muconic acid** to **cis,trans-muconic acid**), and data analysis.

## Experimental Protocols

### Materials and Reagents

- **cis,cis-Muconic acid** (ccMA) standard
- **trans,trans-Muconic acid** (ttMA) standard (if available)

- Acetonitrile (ACN), HPLC grade
- Formic acid ( $\geq 98\%$ )
- Sodium hydroxide (NaOH)
- Ultrapure water ( $18.2 \text{ M}\Omega\cdot\text{cm}$ )
- $0.2 \text{ }\mu\text{m}$  syringe filters

## Standard Preparation

It is crucial to prepare separate calibration curves for each isomer as cis,cis-**muconic acid** can irreversibly isomerize to cis,trans-**muconic acid** at room temperature.[\[2\]](#)[\[3\]](#)

### 2.1. 0.05% (v/v) Sodium Hydroxide Solution

- Prepare a 0.05% (v/v) NaOH solution for dissolving the standards. For example, add  $66 \text{ }\mu\text{L}$  of 10N NaOH to  $39.934 \text{ mL}$  of ultrapure water.[\[2\]](#)[\[3\]](#)[\[4\]](#)

### 2.2. cis,cis-**Muconic Acid** (ccMA) Stock Standard ( $1.0 \text{ mg/mL}$ )

- Accurately weigh approximately  $40.0 \text{ mg}$  of the ccMA standard into a  $40 \text{ mL}$  amber vial.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Add the appropriate volume of 0.05% (v/v) NaOH solution to achieve a final concentration of exactly  $1.0 \text{ mg/mL}$ .[\[2\]](#)[\[3\]](#)
- Mix vigorously by shaking periodically for about 1 hour to ensure complete dissolution.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Store the stock solution sealed at  $4^\circ\text{C}$  for up to 4 months.[\[3\]](#)[\[5\]](#)

### 2.3. cis,trans-**Muconic Acid** (ctMA) Stock Standard ( $1.0 \text{ mg/mL}$ ) from ccMA

- Preheat a water bath to  $60 \pm 3^\circ\text{C}$ .[\[3\]](#)[\[4\]](#)
- Accurately weigh exactly  $40.0 \text{ mg}$  of the ccMA standard into a specific  $40 \text{ mL}$  amber vial (the use of the specified vial is critical for consistent heat transfer).[\[3\]](#)[\[4\]](#)

- Add 39.934 mL of ultrapure water and mix well.[4]
- This procedure will convert the ccMA to cis,trans-**muconic acid** (ctMA).

## 2.4. Calibration Standards

- Prepare a series of calibration standards by diluting the stock solutions with the 0.05% (v/v) NaOH solution. A five or nine-point calibration curve is recommended.[4]

## Sample Preparation

- For reliable quantification and to mitigate matrix effects, samples containing **muconic acid** should be diluted a minimum of five-fold (1 part sample to 4 parts diluent) with the 0.05% (v/v) NaOH solution.[3][5]
- Filter all samples through a 0.2 µm or smaller filter prior to injection into the UHPLC system.[3][5]
- Samples expected to have concentrations exceeding the linear range of the instrument should be further diluted.[3][5]
- For long-term storage, it is recommended to neutralize samples or adjust the pH to above 7, seal, and store them in a freezer (-20°C or -80°C). Samples have been found to be stable for up to one month under these conditions.[4]

## UHPLC-DAD Conditions

- System: Agilent 1290 series UHPLC or equivalent.[3]
- Column: C18 reverse-phase column (e.g., Kinetex C18 or similar).[2]
- Mobile Phase A: 0.2% Formic acid in ultrapure water.[3]
- Mobile Phase B: Acetonitrile.[5]
- Gradient: A mobile phase gradient is employed for separation.[2][3][5]
- Flow Rate: 0.6 mL/min.

- Injection Volume: 5  $\mu$ L.
- Column Temperature: 40°C.
- DAD Wavelength:
  - Quantification of **muconic acid** isomers: 265 nm.[3]
  - Detection of other aromatic compounds: 280 nm and 310 nm can also be monitored.[3]

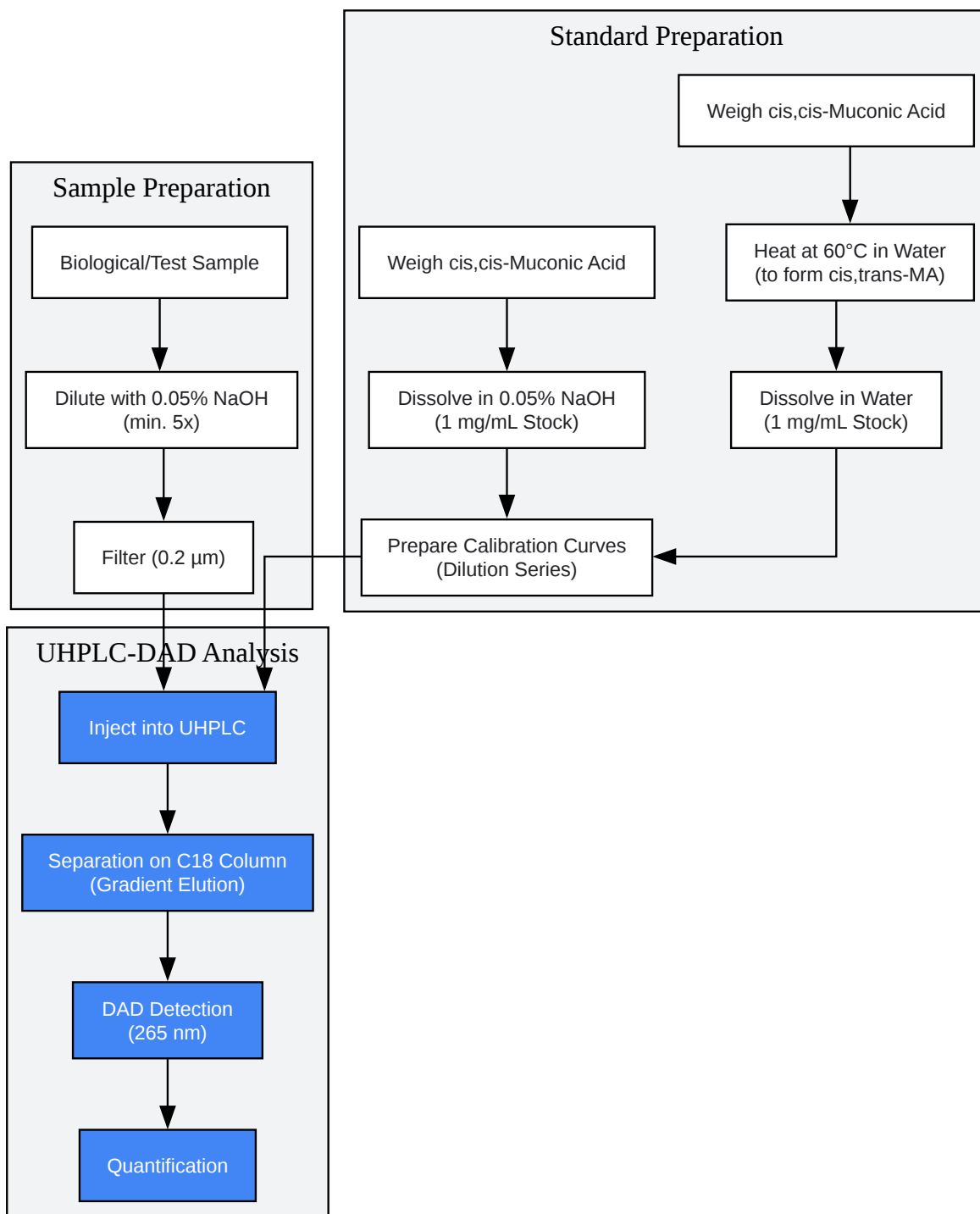
## Quantitative Data

The following table summarizes the expected quantitative performance of the UHPLC-DAD method for **muconic acid** isomer analysis. Note that reporting limits and linear ranges may vary and should be determined for each instrument and analyte individually.[3]

Parameter	cis,cis-Muconic Acid	cis,trans-Muconic Acid	trans,trans-Muconic Acid
Retention Time (min)	Instrument Dependent	Instrument Dependent	Instrument Dependent
Linearity ( $R^2$ )	$\geq 0.995$	$\geq 0.995$	$\geq 0.995$
Limit of Detection (LOD)	To be determined by user	To be determined by user	To be determined by user
Limit of Quantification (LOQ)	To be determined by user	To be determined by user	To be determined by user

## Visualizations

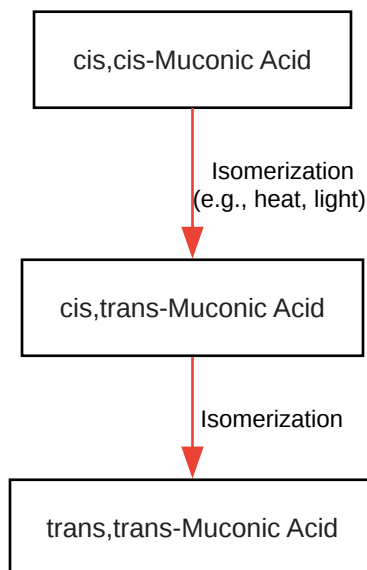
## Experimental Workflow



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Caption: Workflow for **muconic acid** isomer quantification.

## Relationship of Muconic Acid Isomers



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Caption: Isomerization pathway of **muconic acid**.

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